

Essential Safety and Handling Guide for Picric Acid

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Compound of Interest

Compound Name: *Pnaic*
CAS No.: 96158-78-0
Cat. No.: B1220635

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Note to the Reader: The term "**Pnaic**" is not a recognized chemical nomenclature. This guide has been developed under the assumption that the intended substance is Picric Acid (2,4,6-trinitrophenol), a common laboratory chemical with significant hazards requiring strict safety protocols.

This document provides immediate, essential safety, and logistical information for the handling of Picric Acid. It is intended for researchers, scientists, and drug development professionals to ensure safe operational and disposal procedures.

Immediate Safety Concerns & Hazards

Picric acid is a yellow, odorless crystalline solid.^[1] While it can be handled safely when hydrated, it poses a severe explosion hazard when dry.^{[2][3]}

- **Explosion Hazard:** Dry picric acid is highly sensitive to heat, shock, and friction.^{[2][3]} It is classified as a Class 1.1D explosive when it contains less than 30% water by mass.^[4] The explosive velocity of picric acid is 7,350 m/s.^[5]

- **Formation of Unstable Salts:** Picric acid can form highly sensitive and explosive picrate salts upon contact with many metals (including copper, lead, zinc, iron, and mercury), as well as with concrete, plaster, and ammonia.[2][3][5] These salts are often more shock-sensitive than picric acid itself.[2]
- **Health Hazards:** Picric acid is toxic if swallowed, inhaled, or absorbed through the skin.[3][6] It is a skin and eye irritant and can cause allergic skin reactions.[3] Symptoms of exposure can include headaches, dizziness, nausea, and yellow staining of the skin.[2][5]

Hazard Summary Table

Hazard Type	Description
Physical Hazards	Explosive when dry (<10% water).[3] Flammable solid when wetted (>10% water).[4] Highly sensitive to heat, shock, and friction.[2][3]
Chemical Hazards	Forms dangerously shock-sensitive metallic picrate salts with metals like copper, lead, zinc, and iron.[2][3] Reacts with concrete and plaster to form explosive salts.[2][3]
Health Hazards	Toxic via ingestion, inhalation, and skin absorption.[3][6] Causes skin and eye irritation; may cause allergic skin reactions.[3] Ingestion of 1-2 grams can cause severe poisoning.[5][7]
Exposure Limit	The OSHA Permissible Exposure Limit (PEL) and WorkSafe BC Time Weighted Average (TWA) is 0.1 mg/m ³ . [1][7]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling picric acid in any form.

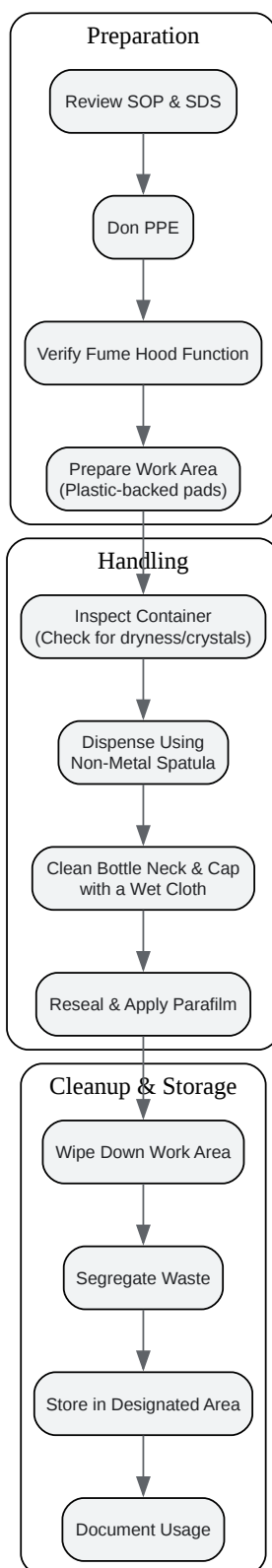
Required PPE for Handling Picric Acid

PPE Category	Specification
Hand Protection	Nitrile, neoprene, or butyl gloves are recommended. ^{[5][7]} Latex gloves are not effective. ^{[5][6]} Double-gloving is advised for handling pure or concentrated forms. ^[7]
Eye Protection	ANSI-approved safety glasses with side shields or chemical splash goggles must be worn. ^{[5][7]}
Body Protection	A lab coat with fully extended sleeves is required. ^{[1][7]} A chemical-resistant apron can be worn for additional protection. ^[7]
Footwear & Attire	Closed-toe shoes and long pants that cover the ankles are mandatory. ^{[1][3]}
Respiratory	All work with picric acid must be conducted in a certified chemical fume hood to minimize inhalation exposure. ^{[1][2][3]}

Operational Plan: Safe Handling & Storage

A Standard Operating Procedure (SOP) should be developed and reviewed by all personnel before working with picric acid.^{[1][2]}

Workflow for Handling Picric Acid



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Caption: Workflow for safe handling of Picric Acid.

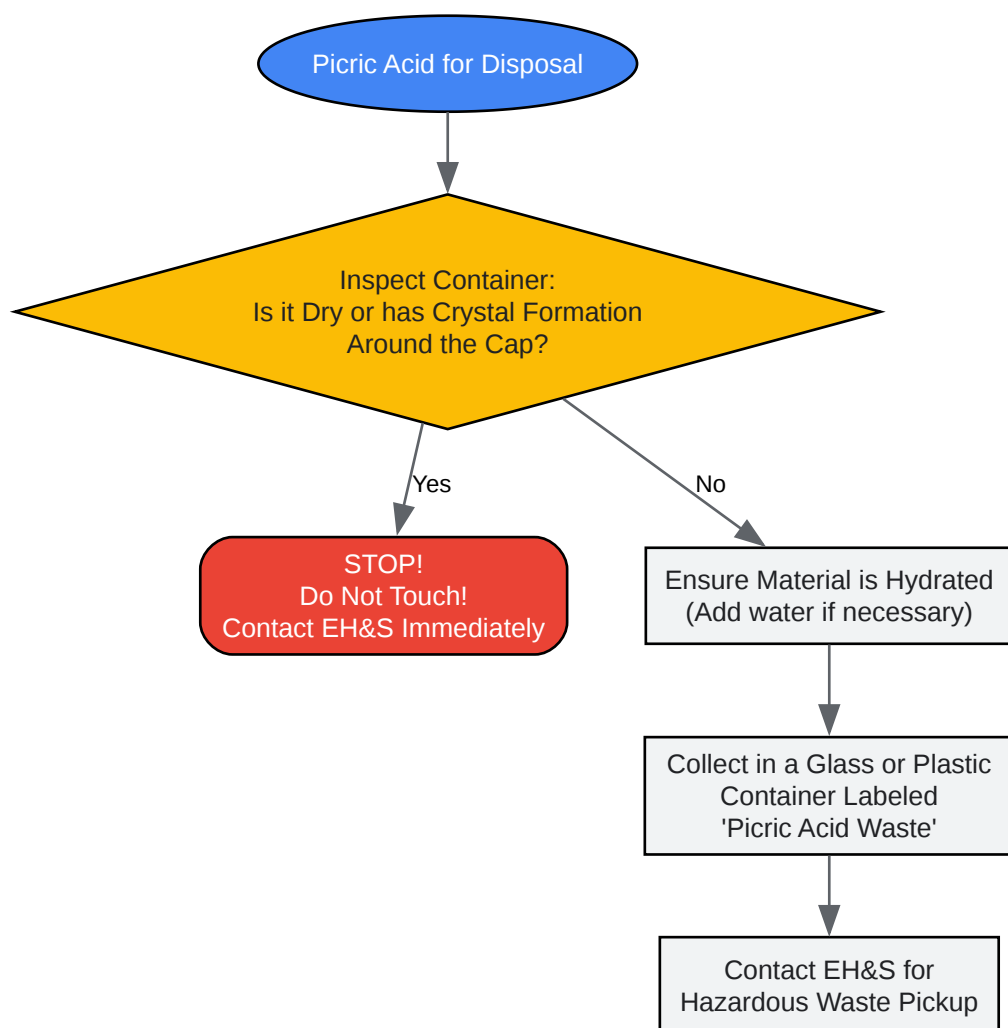
Storage Requirements

- Hydration: Always ensure solid picric acid is kept wet, with at least 10-30% water content.[3][5][8] Visually inspect containers regularly (e.g., quarterly) to ensure a layer of water is present above the solid.[3]
- Labeling: Label all containers with the date received and the date opened.[2][3]
- Container: Store in the original container, which should be glass or plastic.[1][5] Never use containers with metal caps.[2]
- Location: Store in a cool, dry, well-ventilated area away from heat sources and direct sunlight.[3][7] Store separately from incompatible materials like oxidizers, reducers, bases, and metals.[7][9]
- Inventory: Keep quantities to a minimum. Dispose of picric acid stocks that are more than two years old.[2][6]

Disposal Plan

Proper disposal is critical to prevent accidents.

Disposal Decision Pathway



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Caption: Decision pathway for Picric Acid disposal.

- Dry Picric Acid: If a container is found with dried picric acid or with crystal formation around the cap, DO NOT handle or attempt to open it.[2][6] Contact your institution's Environmental Health & Safety (EH&S) department immediately.[2]
- Wetted Picric Acid & Solutions: Collect all picric acid waste, including contaminated materials like gloves and wipes, in a clearly labeled glass or plastic container.[1][2] Ensure the waste is kept wet.[10]
- Prohibition: Never pour picric acid down the drain, as it can react with metal pipes to form explosive picrates.[1]

Experimental Protocol: Preparation of a Saturated Aqueous Solution

This protocol is for preparing a saturated (approx. 1.3% w/v) aqueous solution of picric acid, often used in histological stains like Pico Sirius Red.[\[11\]](#)

Methodology:

- Preparation: In a chemical fume hood, measure a quantity of wetted picric acid. An excess is needed to ensure saturation (e.g., 2-3 grams per 100 mL of deionized water).[\[11\]](#)
- Dissolution: Add the picric acid to the deionized water in a glass beaker with a magnetic stir bar.
- Heating: Gently warm the solution on a hotplate with constant stirring until the picric acid dissolves. Do not boil.
- Cooling: Turn off the heat and allow the solution to cool slowly to room temperature (e.g., overnight). As the solution cools, excess picric acid will crystallize and settle at the bottom.[\[11\]](#)
- Use: Carefully decant or filter the supernatant (the clear, saturated solution) for use.
- Storage: Store the prepared solution in a clearly labeled glass bottle with a non-metal cap.

Emergency Procedures

Spill Response

- Small Spills (<30 mL of solution):
 - Ensure you are wearing appropriate PPE (double-glove).[\[2\]](#)
 - Cover the spill with an absorbent material (spill pads or paper towels).[\[2\]](#)
 - If solid material is present, ensure it is kept wet. Mist with water if necessary. Do not sweep dry powder.[\[2\]](#)[\[5\]](#)

- Collect all contaminated materials into a glass or plastic container for hazardous waste disposal.^[2]
- Clean the spill area with soap and water.^[2]
- Large Spills:
 - Evacuate the immediate area.
 - Alert coworkers and your supervisor.
 - Contact your institution's EH&S or emergency response team.^{[2][3]}

First Aid

Exposure Route	First Aid Procedure
Skin Contact	Immediately remove contaminated clothing and rinse the affected area with copious amounts of water for at least 15 minutes. Use an emergency shower if necessary. Seek medical attention. ^{[1][2]}
Eye Contact	Immediately flush eyes with water for at least 15 minutes at an emergency eyewash station, holding the eyelids open. Seek immediate medical attention. ^{[1][2]}
Inhalation	Move the person to fresh air. Seek medical attention. ^{[1][2]}
Ingestion	Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention. ^{[1][2]}

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